

# Caraganaphenol A literature review and historical context

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## Compound of Interest

Compound Name: Caraganaphenol A

Cat. No.: B12299942

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## Caraganaphenol A: A Comprehensive Technical Review

A novel resveratrol trimer isolated from the roots of *Caragana sinica*, **Caraganaphenol A** has emerged as a molecule of significant interest to the scientific community. Initially identified during phytochemical investigations of traditional medicinal plants, this oligostilbene has demonstrated a range of biological activities, prompting further research into its therapeutic potential. This technical guide provides a detailed overview of the current literature on **Caraganaphenol A**, including its historical context, physicochemical properties, synthesis, biological activities, and mechanism of action, with a focus on data and methodologies relevant to researchers, scientists, and drug development professionals.

## Historical Context and Discovery

**Caraganaphenol A** was first isolated from the roots of *Caragana sinica* (Buc'hoz) Rehder, a plant used in traditional medicine. The discovery was part of a broader investigation into the chemical constituents of this plant species, which is known to produce a variety of bioactive compounds, including flavonoids and other stilbenoids. The initial report on **Caraganaphenol A** characterized it as a novel resveratrol trimer and initiated the exploration of its biological properties, including anti-HIV activity and the stimulation of osteoblast growth.

## Physicochemical and Spectroscopic Data

Detailed physicochemical and spectroscopic data are crucial for the identification and characterization of natural products. The following table summarizes the key data for **Caraganaphenol A** as reported in the literature.

Property	Value	Reference
Molecular Formula	C42H28O9	[1]
Molecular Weight	676.67 g/mol	
Appearance	Amorphous Powder	
Optical Rotation	[ $\alpha$ ] <sub>D</sub> +12.5 (c 0.1, MeOH)	
UV (MeOH) $\lambda_{\text{max}}$ (log $\epsilon$ )	286 (4.12), 225 (4.58), 208 (4.70) nm	
IR (KBr) $\nu_{\text{max}}$	3360, 1630, 1510, 1460, 1240, 1150, 830 cm <sup>-1</sup>	
<sup>1</sup> H NMR (500 MHz, CD <sub>3</sub> OD)	See original literature for detailed assignments	
<sup>13</sup> C NMR (125 MHz, CD <sub>3</sub> OD)	See original literature for detailed assignments	
HR-ESI-MS m/z	677.1798 [M+H] <sup>+</sup> (Calcd. for C42H29O9, 677.1811)	

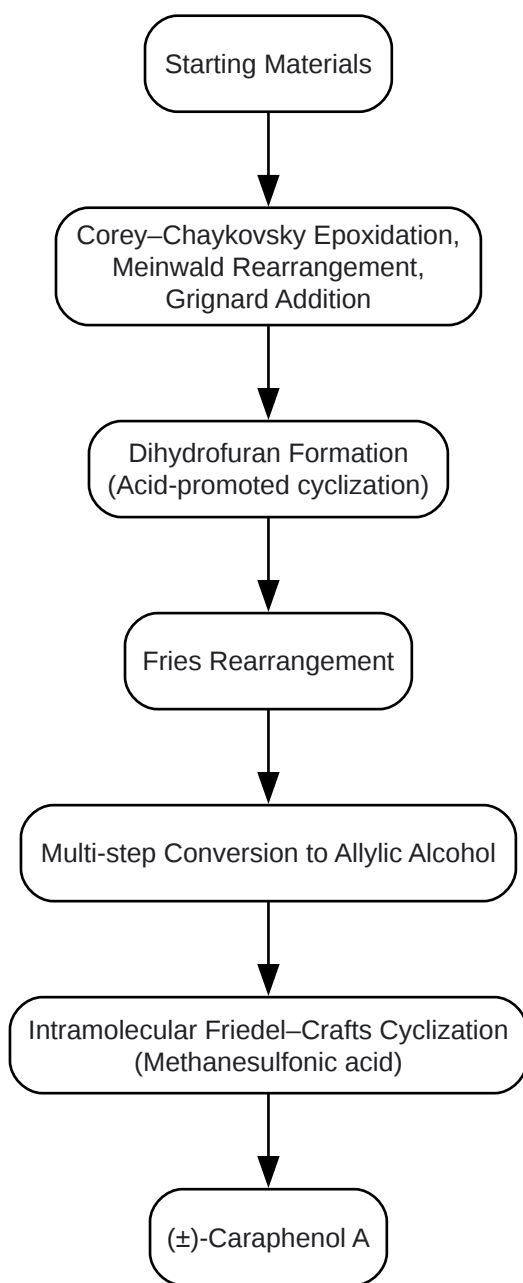
## Synthesis of Caraganaphenol A

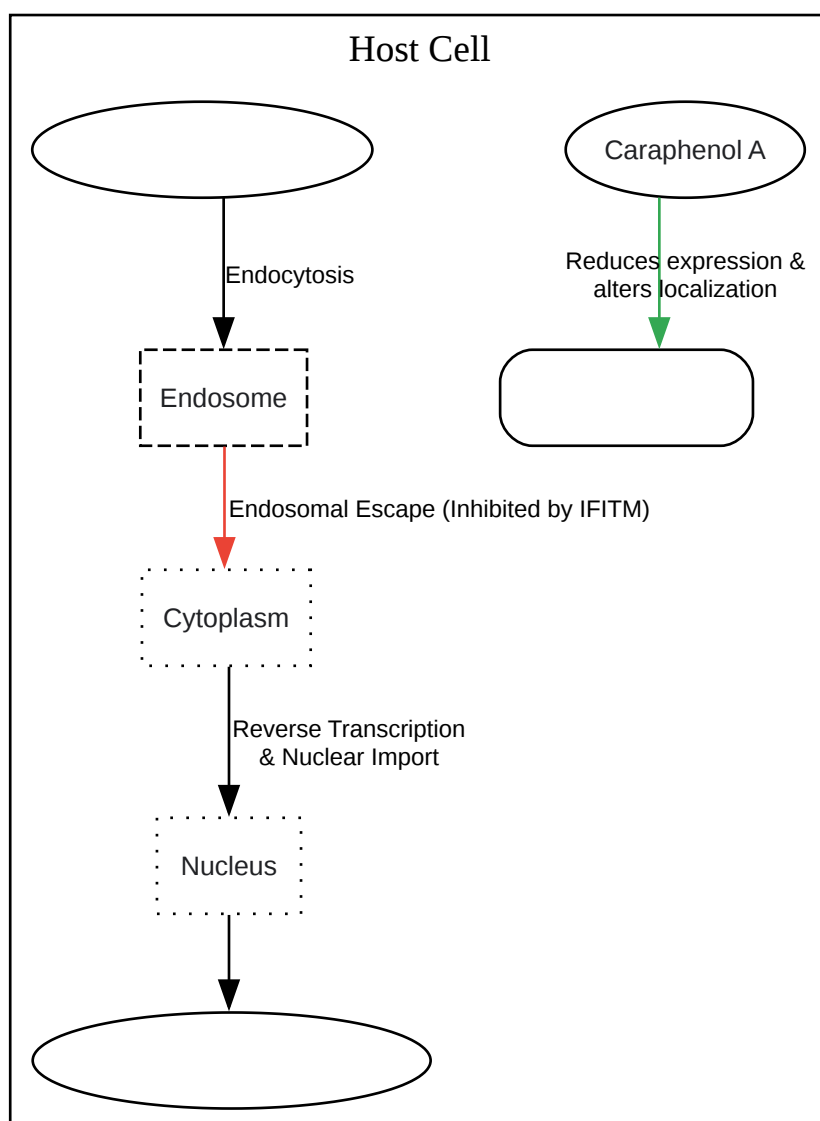
The complex structure of **Caraganaphenol A** has presented a challenge for synthetic chemists. A total synthesis of (±)-**Caraganaphenol A** has been successfully achieved, providing a scalable route to this natural product and enabling the synthesis of analogs for structure-activity relationship studies.[2]

### Key Synthetic Strategy

The total synthesis relies on a key intramolecular Friedel–Crafts reaction to construct the central nine-membered ring.[2] The synthesis begins with commercially available starting materials and involves a multi-step sequence.

## Experimental Workflow for Total Synthesis





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## References

- 1. Caraphenol A | C42H28O9 | CID 484751 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Thieme E-Journals - Synfacts / Abstract [thieme-connect.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)